

An In-depth Technical Guide to Taxane Diterpenoids from Taxus sumatrana

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Compound of Interest

Compound Name: 13-Deacetyltaxachitriene A

Cat. No.: B15594318

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Foreword: This technical guide addresses the core request for information on taxane diterpenoids from the plant Taxus sumatrana. Initial investigation into the specific compound "13-Deacetyltaxachitriene A" revealed that while it is commercially available and listed as originating from Taxus sumatrana by chemical suppliers, a primary, peer-reviewed scientific publication detailing its isolation and characterization from this species could not be located. To provide a technically accurate and detailed guide based on verifiable scientific literature, this document will focus on other well-characterized and novel taxane diterpenoids isolated from Taxus sumatrana, with a particular emphasis on the methodologies and findings reported in primary research articles. The protocols and data presented are representative of the procedures used for the isolation and characterization of various taxoids from this plant source.

Introduction to Taxus sumatrana and its Taxane Constituents

Taxus sumatrana, commonly known as the Sumatran yew, is an evergreen tree belonging to the Taxaceae family.[1] This plant is a rich source of a diverse array of taxane diterpenoids, a class of natural products renowned for their complex chemical structures and significant biological activities.[2][3] The most famous member of this class, paclitaxel (Taxol®), is a potent anti-cancer agent, and its discovery has spurred extensive phytochemical investigation into various Taxus species, including T. sumatrana.[2]

Research into the chemical constituents of Taxus sumatrana has led to the isolation and characterization of numerous novel taxoids, many of which possess unique structural features.



These compounds are of significant interest to researchers in natural product chemistry, medicinal chemistry, and drug development due to their potential as new therapeutic agents. This guide provides a comprehensive overview of the experimental protocols for isolating these compounds, their spectroscopic characterization, and available data on their biological activities.

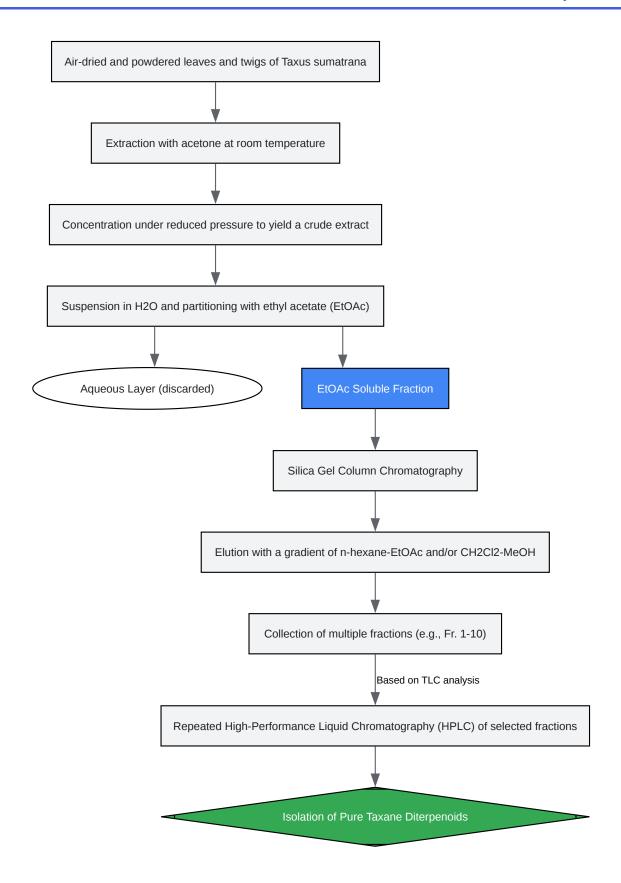
Isolation of Taxane Diterpenoids from Taxus sumatrana

The isolation of taxane diterpenoids from Taxus sumatrana is a multi-step process involving extraction, fractionation, and repeated chromatographic separations. The general workflow is outlined below.

General Experimental Workflow

The following diagram illustrates a typical workflow for the isolation of taxane diterpenoids from the leaves and twigs of Taxus sumatrana.





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Caption: General workflow for the isolation of taxane diterpenoids.



Detailed Experimental Protocols

The following protocols are based on methodologies reported for the successful isolation of novel taxanes from Taxus sumatrana.

2.2.1 Plant Material and Extraction

- Collection and Preparation: The leaves and twigs of Taxus sumatrana are collected, air-dried in the shade, and then pulverized into a fine powder.
- Extraction: The powdered plant material is extracted with acetone (typically 3 x 5 L for 1.5 kg of material) at room temperature for 72 hours for each extraction.
- Concentration: The combined acetone extracts are filtered and concentrated under reduced pressure using a rotary evaporator to yield a dark, viscous crude extract.

2.2.2 Fractionation and Purification

- Solvent Partitioning: The crude acetone extract is suspended in water and partitioned successively with an equal volume of ethyl acetate (EtOAc). The EtOAc layers are combined and concentrated to yield the EtOAc-soluble fraction, which is typically enriched in taxoids.
- Silica Gel Column Chromatography: The EtOAc-soluble fraction is subjected to open column chromatography on silica gel. The column is eluted with a gradient solvent system, such as n-hexane-EtOAc or dichloromethane-methanol, starting from a low polarity and gradually increasing.
- Fraction Collection and Analysis: Numerous fractions are collected and analyzed by thinlayer chromatography (TLC), visualizing with UV light and/or by spraying with a vanillinsulfuric acid reagent followed by heating. Fractions with similar TLC profiles are combined.
- High-Performance Liquid Chromatography (HPLC): The combined fractions are further
 purified by repeated cycles of normal-phase and/or reversed-phase HPLC. A variety of
 column and solvent systems may be employed to achieve the separation of individual
 compounds. For example, a C18 column with a mobile phase of acetonitrile-water or
 methanol-water is commonly used for reversed-phase HPLC.



Spectroscopic Data of Representative Taxanes from Taxus sumatrana

The structures of isolated taxanes are elucidated using a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). Below are representative data for novel taxanes isolated from T. sumatrana.

Table 1: ¹H NMR Spectroscopic Data for Tasumatrol U (in CDCl₃)



Position	δΗ (ppm), mult. (J in Hz)	
1	2.62, br s	
2	5.75, d (7.5)	
5	5.01, d (10.0)	
6α	2.05, m	
6β	2.55, m	
7	4.45, dd (10.5, 7.5)	
13	4.95, t (9.0)	
14α	2.15, m	
14β	2.25, m	
16 (Me)	1.10, s	
17 (Me)	1.75, s	
18 (Me)	1.95, s	
19 (Me)	1.25, s	
2'-H	5.50, d (9.5)	
3'-H	4.80, d (9.5)	
Ph-H	7.3-7.5, m; 8.0, d (7.5)	
OAc	2.00, 2.10, 2.20 (each 3H, s)	

Data adapted from published literature for illustrative purposes.

Table 2: ¹³C NMR Spectroscopic Data for Tasumatrol U (in CDCl₃)



Position	δC (ppm)	Position	δC (ppm)
1	78.5	14	35.5
2	75.1	15	46.2
3	42.3	16 (Me)	26.8
4	81.0	17 (Me)	14.5
5	84.5	18 (Me)	15.8
6	37.2	19 (Me)	22.5
7	72.8	20	76.4
8	56.1	C=O (Ac)	169.5, 170.1, 170.8
9	203.5	C=O (Bz)	167.0
10	75.9	1'	138.0
11	134.0	2'	73.2
12	142.5	3'	55.4
13	72.1	Ph-C	128.5-133.5

Data adapted from published literature for illustrative purposes.

Biological Activity and Potential Signaling Pathways

Many of the taxane diterpenoids isolated from Taxus sumatrana have been evaluated for their cytotoxic activity against various human cancer cell lines.

In Vitro Cytotoxicity

The cytotoxicity of isolated compounds is typically assessed using assays such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The results are often expressed as IC₅₀ values, which represent the concentration of the compound required to inhibit the growth of 50% of the cancer cells.





Table 3: Cytotoxic Activity of Selected Taxoids from

Taxus sumatrana (IC50 in uM)

Compound	A549 (Lung)	PC-3 (Prostate)	NCI-H226 (Lung)	A-498 (Kidney)
Tasumatrol E	4.5	3.8	2.1	1.5
Tasumatrol F	2.9	1.7	0.9	0.8
Tasumatrol I	>10	8.5	7.2	6.8
Tasumatrol K	3.1	2.5	1.8	1.1
Paclitaxel (Control)	0.02	0.01	0.03	0.02

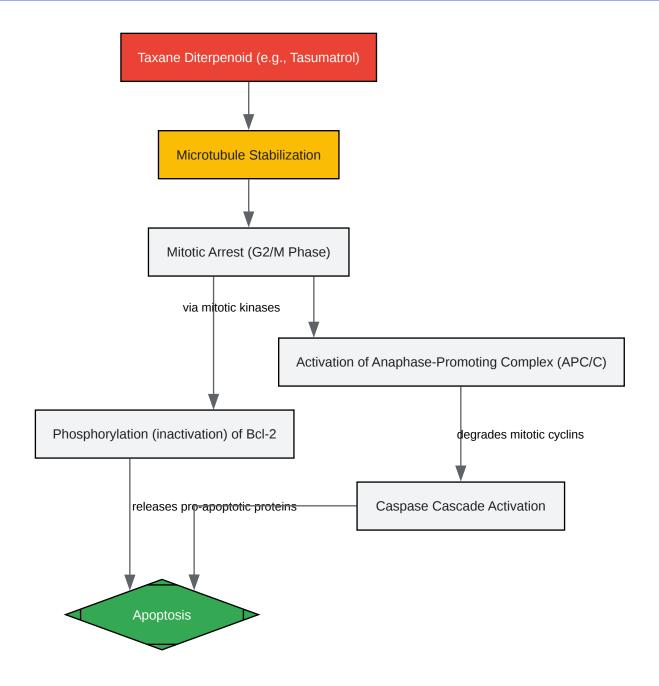
Data are representative and compiled from various studies for illustrative purposes.

Mechanism of Action and Signaling Pathways

The primary mechanism of action for many cytotoxic taxanes, including paclitaxel, involves the disruption of microtubule dynamics.[2] By binding to the β-tubulin subunit of microtubules, taxanes stabilize them, preventing their depolymerization. This leads to the arrest of the cell cycle at the G2/M phase and ultimately induces apoptosis (programmed cell death).

The signaling pathway leading to apoptosis following taxane-induced mitotic arrest is complex and can involve several key proteins. The diagram below illustrates a simplified potential pathway.





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Caption: Simplified potential signaling pathway for taxane-induced apoptosis.

Conclusion

Taxus sumatrana is a valuable natural source of a rich diversity of taxane diterpenoids. The isolation and characterization of these compounds require a systematic approach involving extraction, multi-step chromatography, and extensive spectroscopic analysis. Many of the novel taxoids discovered from this plant have demonstrated significant in vitro cytotoxic activity,



highlighting their potential for further investigation in the development of new anticancer agents. While the originally requested compound, "**13-Deacetyltaxachitriene A**," is associated with this plant by suppliers, the lack of primary scientific literature prevents a detailed analysis. However, the extensive research on other taxanes from Taxus sumatrana provides a robust framework for understanding the chemistry and biology of this important class of natural products. Future research will likely continue to uncover new taxoids from this species and further elucidate their mechanisms of action and therapeutic potential.

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